

A Comparative Guide to the Fluorescent Properties of Benzofuran Probes

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Compound of Interest

Compound Name: 1-Benzofuran-3-carbonitrile

CAS No.: 55877-31-1

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark comparison of the fluorescent properties of benzofuran-based probes against commonly used alternatives such as fluorescein and rhodamine derivatives. The selection of an appropriate fluorescent probe is critical for the success of various applications in biological imaging and drug development, with key performance indicators being quantum yield, molar absorptivity, Stokes shift, and photostability. This document aims to provide an objective comparison supported by experimental data to aid in the selection of the most suitable fluorescent probe for your research needs.

Quantitative Comparison of Photophysical Properties

The following tables summarize the key photophysical properties of selected benzofuran, fluorescein, and rhodamine derivatives. It is important to note that these properties are highly dependent on the solvent and local environment. The data presented here is collated from various sources and should be used as a comparative reference.

Table 1: Photophysical Properties of Benzofuran Derivatives

Compound Name/Derivative	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Molar Absorptivity (ϵ , M ⁻¹ cm ⁻¹)	Quantum Yield (Φ)	Stokes Shift (nm)	Solvent
1-(3-Hydroxy-2-yl)-benzo[f]chromen-3-one	349	485	Not Reported	Not Reported	136	Not Specified[1]
2-Arylbenzofuran analogue (DK-1014)	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	Not Specified[2]
Aminobenzofuran-fused rhodamine (AFR) dyes	Deep-red to NIR	Deep-red to NIR	Not Reported	Not Reported	Large	Not Specified

Table 2: Photophysical Properties of Fluorescein and its Derivatives

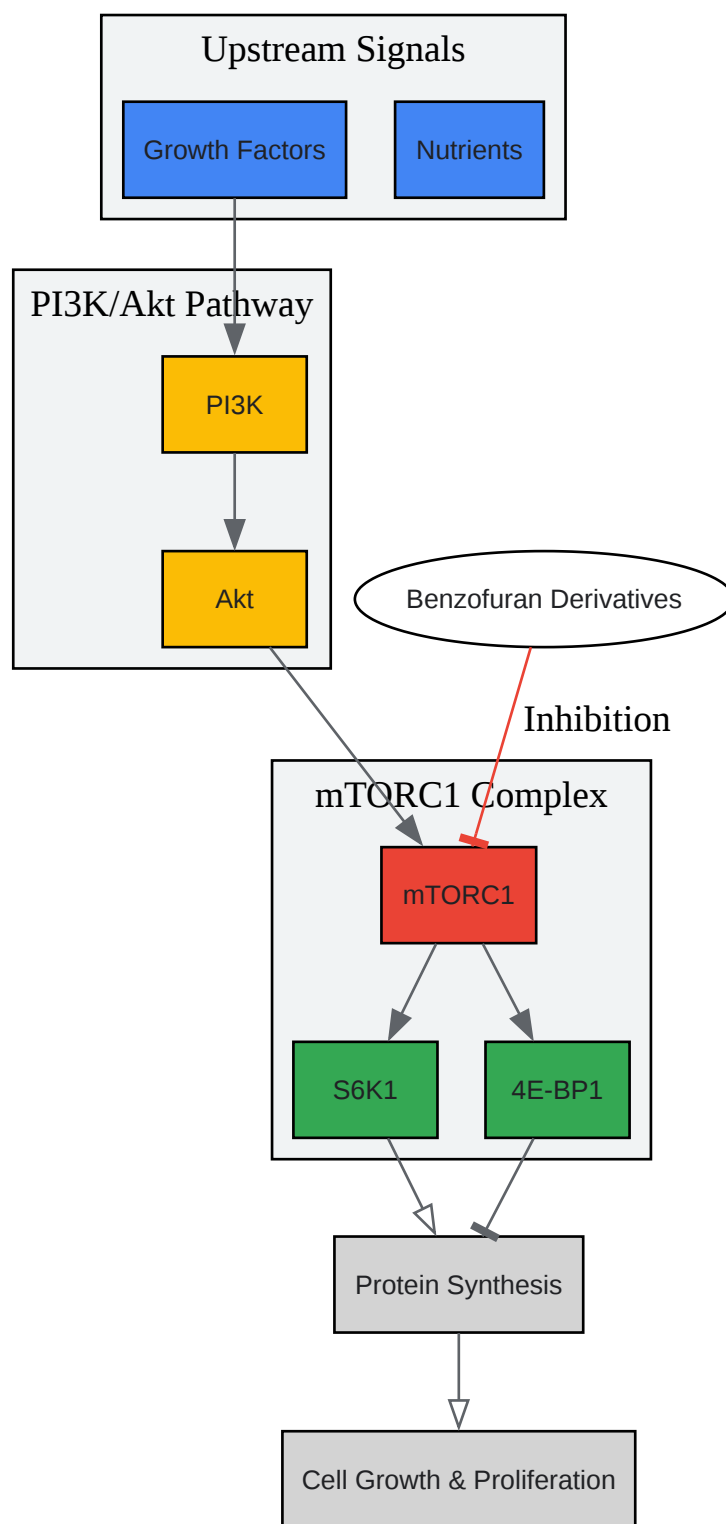
Compound Name/Derivative	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Molar Absorptivity (ϵ , M ⁻¹ cm ⁻¹)	Quantum Yield (Φ)	Stokes Shift (nm)	Solvent
Fluorescein	490	514	76,900	0.93	24	0.1 M NaOH[3]
Fluorescein Isothiocyanate (FITC)	495	525	Not Reported	0.65-0.92	30	PBS (pH 9.0)[3]
Carboxyfluorescein (FAM)	494	522	Not Reported	0.88-0.92	28	PBS (pH 9.0)[3]
Oregon Green™ 488	496	524	Not Reported	0.89	28	PBS (pH 7.4)[3]

Table 3: Photophysical Properties of Rhodamine and its Derivatives

Compound Name/Derivative	Excitation Max (λ_{ex} , nm)	Emission Max (λ_{em} , nm)	Molar Absorptivity (ϵ , M ⁻¹ cm ⁻¹)	Quantum Yield (Φ)	Stokes Shift (nm)	Solvent
Rhodamine 6G	530	555	Not Reported	0.95	25	Aqueous solution
Rhodamine B	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	Not Specified[4]
Tetramethylrhodamine (TRITC)	~550	~575	Not Reported	Not Reported	~25	Not Specified[5]
Si-Rhodamine (SiR)	Far-red	Far-red/NIR	Not Reported	High	Not Reported	Not Specified[6]

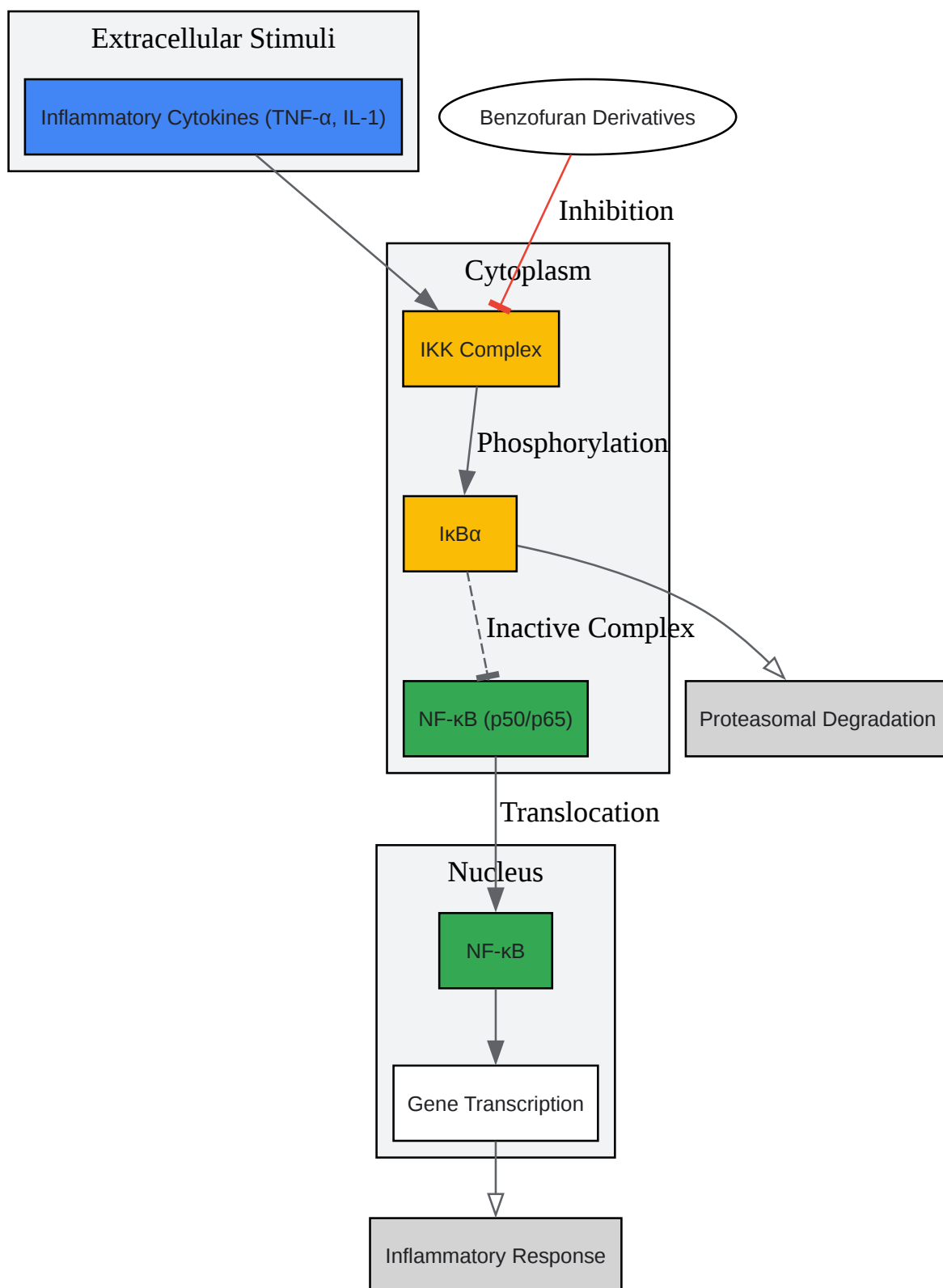
Signaling Pathway Interactions

Benzofuran derivatives have been shown to interact with and modulate several key signaling pathways implicated in cancer and inflammation, including the mTOR, NF- κ B, and MAPK pathways.



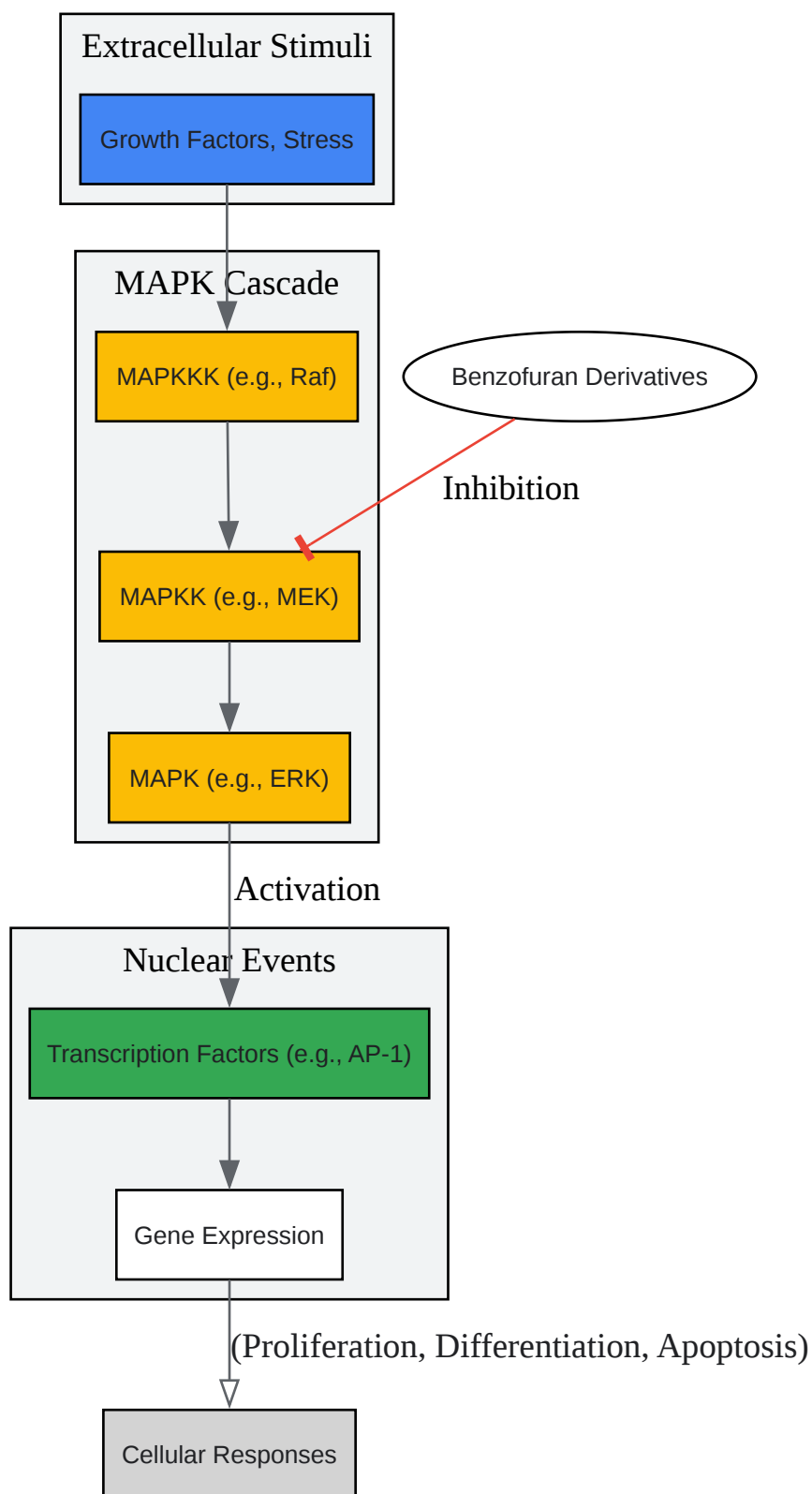
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Inhibition of the mTOR Signaling Pathway by Benzofuran Derivatives.



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Inhibition of the NF-κB Signaling Pathway by Benzofuran Derivatives.



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